

Technical Guide: Spectroscopic Data of Sodium Butane-2-sulfinate

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Compound of Interest

Compound Name: sodium butane-2-sulfinate

CAS No.: 1349717-43-6

Cat. No.: B6615105

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Compound Identity & Significance

- Chemical Name: **Sodium butane-2-sulfinate**^{[1][2]}
- Common Name: Sodium sec-butylsulfinate; Baran Diversinate™
- CAS Number: 1349717-43-6
- Molecular Formula:
^[3]
- Molecular Weight: 144.17 g/mol ^[3]
- Structure:

Application Context: This compound serves as a precursor for sec-butyl radicals. Unlike traditional organometallic reagents, sodium sulfinates are air-stable solids that release alkyl radicals upon oxidation (chemical or electrochemical), releasing

as the only byproduct. This "innate C–H functionalization" allows for the direct alkylation of heteroaromatic drug scaffolds.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Selection: Due to the ionic nature of the sulfinate salt, Deuterium Oxide (

) or DMSO-

are the required solvents.

is unsuitable due to poor solubility.

¹H NMR Data (Representative in

)

The spectrum is characterized by the shielding effect of the sulfinate anion (

) compared to the corresponding sulfonyl chloride or sulfonate. The

-proton is the most diagnostic signal.

Position	Proton Type	Shift (, ppm)	Multiplicity	Integration	Coupling ()
H-2	Methine ()	2.05 – 2.25	Multiplet (dq)	1H	Hz
H-3	Methylene ()	1.30 – 1.60	Multiplet	2H	Complex
H-1	Methyl ()	1.05 – 1.15	Doublet	3H	Hz
H-4	Methyl ()	0.85 – 0.95	Triplet	3H	Hz

Expert Insight:

- **Chirality:** The C-2 carbon is a stereocenter. While the reagent is typically supplied as a racemate, the sulfinate sulfur atom is also technically a stereogenic center (pyramidal geometry). However, in the salt form in aqueous solution, the anion is often treated as effectively achiral due to rapid exchange or solvation dynamics, unlike sulfinate esters which have fixed sulfur chirality.
- **Diagnostic Shift:** The
-proton at ~2.1 ppm is significantly upfield from the corresponding sulfone ()
ppm) or sulfonyl chloride ()
ppm), confirming the +4 oxidation state of sulfur.

C NMR Data (Representative in)

Carbon Position	Assignment	Shift (, ppm)	Notes
C-2	-CH ()	62.0 – 66.0	Deshielded by Sulfur
C-3	-CH	22.0 – 25.0	
C-1	Methyl ()	12.0 – 14.0	
C-4	Methyl ()	10.0 – 12.0	

B. Infrared (IR) Spectroscopy

The IR spectrum of sulfinate salts is distinct from sulfonates (

) and sulfones (

). The key feature is the S=O stretching vibration.

- Key Bands:
 - (Asymmetric Stretch): 1020 – 1050 cm
(Strong)
 - (Symmetric Stretch): 950 – 990 cm
(Strong)
 - C-H Stretches: 2850 – 2980 cm
(Aliphatic C-H)

Differentiation: Sulfonates typically absorb at higher frequencies (1150–1250 cm

). The absence of bands in the 1150–1350 cm

region is a quick quality control check to ensure the sulfinate has not oxidized to the sulfonate during storage.

C. Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Negative Mode (ESI⁻). Sulfinate salts exist as stable anions in solution, making ESI⁻ the most sensitive detection method.

- Target Ion:
- Formula:
- Calculated m/z: 121.03
- Observed m/z: 121.0

Fragmentation Pattern (MS/MS): Upon collision-induced dissociation (CID), sulfinate often lose

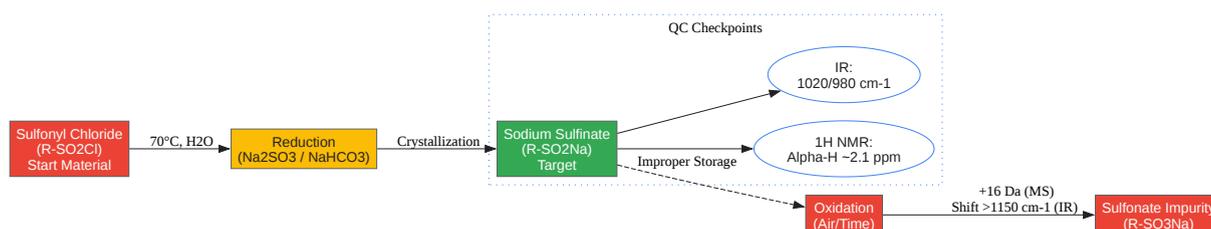
(neutral loss of 64 Da).

- Parent: 121.0
- Daughter: 57.0 (

or radical equivalent depending on mechanism, though in negative mode, loss is the primary pathway).

Experimental Workflow & Visualization

The following diagram illustrates the synthesis and activation pathway, highlighting the critical spectroscopic checkpoints.



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Figure 1: Synthesis and Quality Control workflow for **Sodium Butane-2-sulfinate**. Note the critical divergence to Sulfonate impurity if stored improperly.

Protocol: Sample Preparation for Analysis

To ensure reproducible data, follow these specific preparation steps:

- NMR Prep:

- Weigh 10–15 mg of **sodium butane-2-sulfinate**.
- Dissolve in 0.6 mL of

(99.9% D).
- Note: Do not use heat to dissolve; sulfinates can disproportionate at high temperatures in solution. If the solution is cloudy, filter through a cotton plug; cloudiness often indicates sulfone impurities.
- IR Prep (ATR Method):
 - Place a small amount of solid directly on the diamond crystal.
 - Apply high pressure to ensure good contact.
 - Critical: Ensure the background is recently collected to avoid atmospheric water/CO₂ interference in the fingerprint region.
- Storage:
 - Store the solid under inert atmosphere (Argon/Nitrogen) at 4°C. Sulfinates are hygroscopic and prone to oxidation.

References

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